

ilmofosine solubility and storage conditions

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Compound Focus: Ilmofosine

CAS No.: 83519-04-4

Cat. No.: S603976

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Ilmofosine Solubility and Storage Data

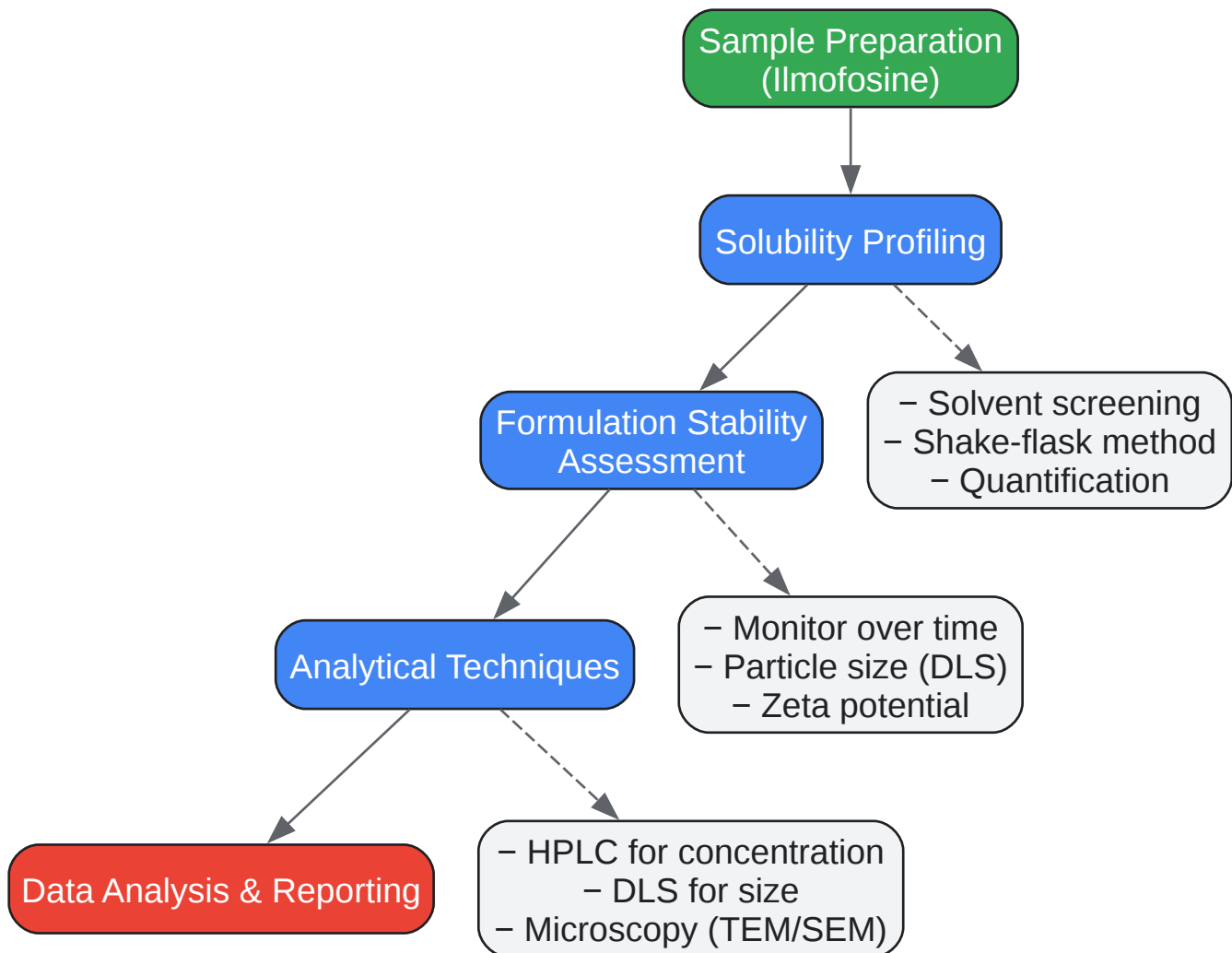
The table below summarizes the key physicochemical and storage parameters for **ilmofosine** from a supplier's documentation [1].

| Parameter | Specification / Value |
|---------------------------------|---|
| Purity | ≥97% (by NMR) [1] |
| Physical Form | Semisolid (waxy) [1] |
| Solubility in Water | 10 mg/mL [1] |
| Recommended Storage Temperature | -20°C [1] |
| Atmosphere | Sealed under nitrogen (air-sensitive) [1] |
| Hazard Classification | Acute Tox. 3 Oral [1] |

Experimental Workflow for Solubility Assessment

While a specific protocol for **ilmofosine** was not located, the following diagram outlines a general experimental workflow for characterizing drug solubility and stability, drawing from methodologies used for

similar lipid-based compounds [2] [3]. You can adapt this framework for **ilmofosine** in your research.



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General workflow for solubility and stability studies

Key Stability Considerations and Handling

Based on the available data, proper handling of **ilmofosine** is critical for maintaining its stability [1]:

- **Protect from Air and Moisture:** The instruction that the material is **air-sensitive and sealed under nitrogen** indicates that **ilmofosine** may undergo degradation, such as oxidation or hydrolysis, upon exposure to air [1].

- **Low-Temperature Storage:** The recommended storage at **-20°C** further supports the need to minimize thermal degradation and maintain chemical integrity over time [1].
- **Use of Personal Protective Equipment (PPE):** Given its hazard classification (Acute Toxicity), researchers should use appropriate PPE, including **gloves, eyeshields, and a type N95 dust mask** when handling the powder [1].

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References

1. = 97 NMR, semisolid waxy 83519-04-4 Ilmofosine [sigmaaldrich.com]
2. Potential antitumor activity of novel DODAC/PHO-S ... [pmc.ncbi.nlm.nih.gov]
3. Miltefosine Lipid Nanocapsules for Single Dose Oral ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [ilmofosine solubility and storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b603976#ilmofosine-solubility-and-storage-conditions>]

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